

Navigating the Unknown: A Technical Guide to the Safe Handling of 2-Isopropylfuran

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Compound of Interest

Compound Name: 2-Isopropylfuran

Cat. No.: B076193

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The toxicological and safety data for **2-isopropylfuran** are not well-established. The information presented herein is a consolidation of available data for **2-isopropylfuran** and structurally related furan derivatives. All handling of this chemical should be conducted with the utmost caution in a controlled laboratory setting by qualified individuals.

Introduction

2-Isopropylfuran is a furan derivative with potential applications in the synthesis of novel pharmaceutical compounds and other specialty chemicals. As with any novel or sparsely studied chemical, a thorough understanding of its potential hazards is paramount for ensuring the safety of laboratory personnel. This guide provides a comprehensive overview of the known safety and toxicological data for **2-isopropylfuran** and its structural analogs, offering a framework for risk assessment and safe handling procedures. Due to the limited availability of specific toxicological data for **2-isopropylfuran**, a precautionary approach is strongly advised.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is the first step in a robust safety assessment. These properties can inform handling, storage, and emergency procedures.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O	[1]
Molecular Weight	110.15 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid (estimated)	[2]
Boiling Point	84.0 to 85.0 °C @ 760.00 mm Hg (estimated)	[2]
Flash Point	16.00 °F TCC (-8.90 °C) (estimated)	[2]
Vapor Pressure	79.521 mmHg @ 25.00 °C (estimated)	[2]
Solubility	Soluble in alcohol; Water solubility: 425.5 mg/L @ 25 °C (estimated)	[2]
logP (o/w)	2.718 (estimated)	[2]

Toxicological Data Summary

Direct and comprehensive toxicological data for **2-isopropylfuran** is not readily available in the public domain. Therefore, data from structurally similar furan derivatives, such as 2-ethylfuran and 2-methylfuran, are presented to provide an indication of potential hazards. Furan itself is a known carcinogen and has been the subject of extensive toxicological studies.[3][4] The furan ring system can be metabolized to form reactive intermediates that may be responsible for toxicity.[3]

It is crucial to handle **2-isopropylfuran** with the assumption that it may exhibit toxicological properties similar to other furan derivatives.

Parameter	2-Ethylfuran	2-Methylfuran	Notes and Inferences for 2-Isopropylfuran
Acute Oral Toxicity	No data available	No data available	Based on the toxicity of furan, oral toxicity should be assumed.
Acute Dermal Toxicity	No data available	Harmful in contact with skin[5]	Assumed to be potentially harmful upon dermal contact.
Acute Inhalation Toxicity	No data available	No data available	Vapors may be harmful; inhalation should be avoided.
Skin Corrosion/Irritation	No data available	Causes skin irritation[5]	Expected to be a skin irritant.
Serious Eye Damage/Irritation	No data available	No data available	Expected to cause eye irritation.
Respiratory or Skin Sensitization	No data available	No data available	The potential for sensitization is unknown.
Germ Cell Mutagenicity	Data on several furan derivatives show positive genotoxicity[3]	No data available	A potential for mutagenicity should be considered.
Carcinogenicity	No data available	No data available	Furan is a known carcinogen.[4] The carcinogenic potential of 2-isopropylfuran is unknown.
Reproductive Toxicity	No data available	No data available	The potential for reproductive toxicity is unknown.

Hazard Identification and Classification

Based on the available data for furan derivatives, **2-isopropylfuran** should be treated as a hazardous substance.

- Flammability: Highly flammable liquid and vapor. The estimated flash point is very low, indicating a significant fire hazard.
- Health Hazards:
 - May be harmful if swallowed, in contact with skin, or if inhaled.
 - Likely to cause skin and eye irritation.
 - Potential for long-term effects such as organ damage and carcinogenicity cannot be excluded.

Experimental Protocols

Specific experimental toxicology studies for **2-isopropylfuran** have not been identified in the public literature. Standard toxicological assessments would typically follow OECD (Organisation for Economic Co-operation and Development) guidelines. These would include, but are not limited to:

- Acute Toxicity: OECD TG 420, 402, 403 (Oral, Dermal, Inhalation)
- Skin and Eye Irritation: OECD TG 404, 405
- Mutagenicity: OECD TG 471 (Ames Test), TG 474 (Micronucleus Test)
- Repeated Dose Toxicity: OECD TG 407, 408

In the absence of specific data, a risk assessment must be based on the principles of chemical analogy and the precautionary principle.

Safe Handling and Storage Engineering Controls

- Ventilation: Always handle **2-isopropylfuran** in a well-ventilated area, preferably inside a certified chemical fume hood.
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in good working order.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A flame-retardant lab coat and appropriate footwear are required.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Handling Procedures

- Grounding: To avoid ignition from static electricity, all metal parts of equipment must be grounded.[\[6\]](#)
- Inert Atmosphere: For transfers and reactions, consider the use of an inert atmosphere (e.g., nitrogen or argon).
- Avoidance of Ignition Sources: Keep away from open flames, hot surfaces, and sparks.[\[5\]](#)[\[6\]](#)
Use only non-sparking tools.[\[5\]](#)[\[6\]](#)

Storage

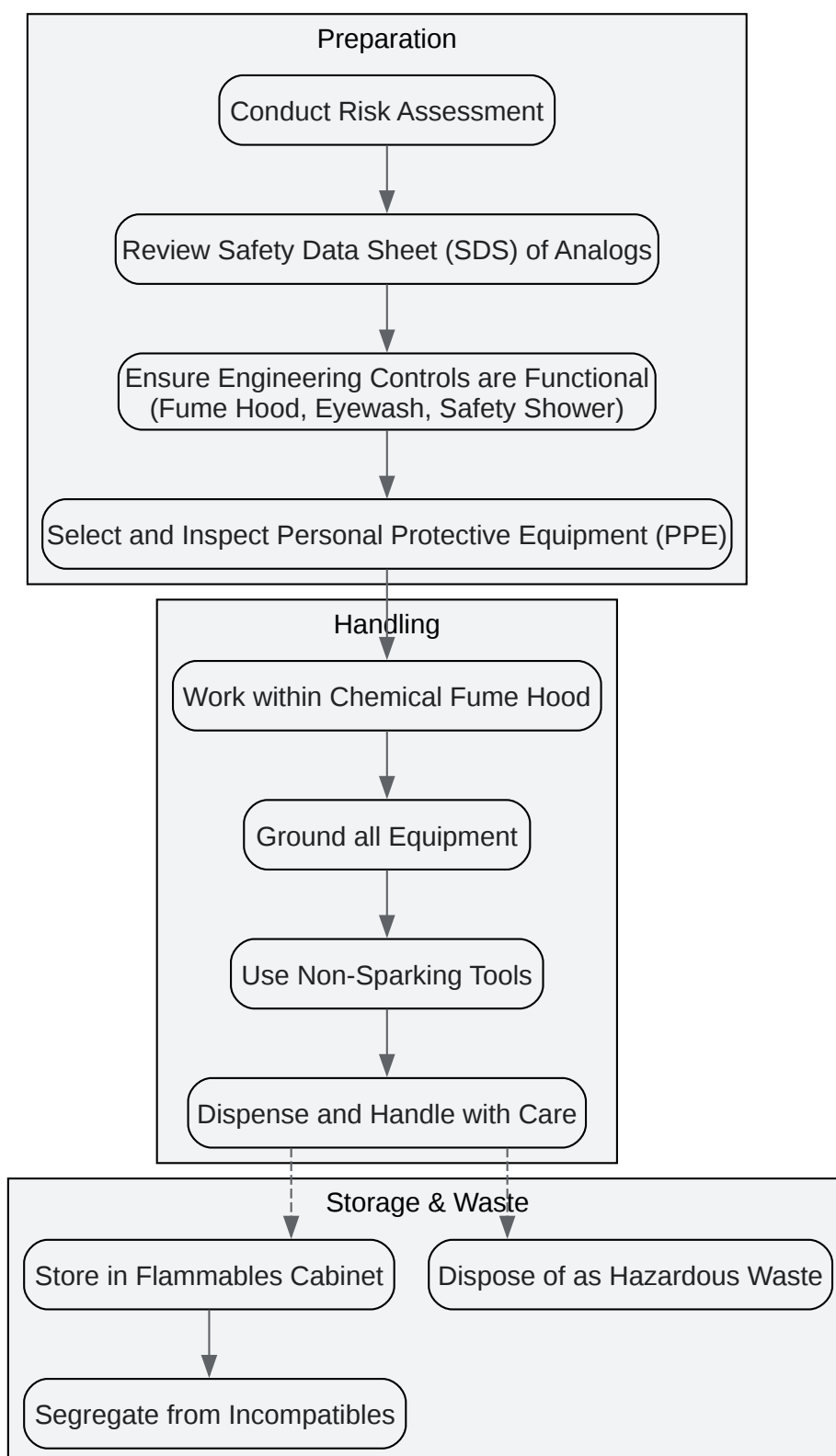
- Flammables Cabinet: Store in a tightly closed container in a designated flammables cabinet.
[\[5\]](#)[\[6\]](#)
- Temperature: Store in a cool, dry, and well-ventilated area.[\[6\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, acids, and bases.[\[5\]](#)[\[6\]](#)

Emergency Procedures

- In case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek medical attention.
- In case of Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[5] Seek immediate medical attention.
- In case of Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[5]
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[5]
- In case of Fire: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam. Water spray may be used to cool containers.

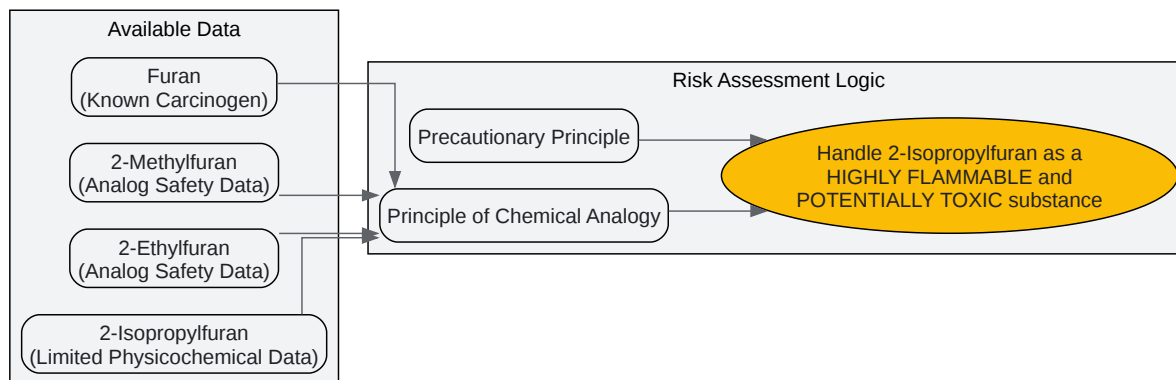
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and the logical basis for the risk assessment of **2-isopropylfuran**.



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Caption: Workflow for the safe handling of **2-isopropylfuran**.



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Caption: Logical basis for the risk assessment of **2-isopropylfuran**.

Conclusion

The safe handling of **2-isopropylfuran** in a research and development setting necessitates a conservative approach due to the significant gaps in its toxicological profile. By leveraging data from structural analogs and adhering to stringent safety protocols, researchers can minimize their risk of exposure. All operations should be conducted under the assumption that **2-isopropylfuran** is a highly flammable and potentially toxic substance. Further toxicological studies are required to fully characterize the hazard profile of this compound.

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